

An In-depth Technical Guide to the Physicochemical Properties of Methyl Brassylate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl Brassylate, systematically known as Dimethyl tridecanedioate and also referred to as Dimethyl brassylate, is the dimethyl ester of tridecanedioic acid (brassylic acid). With the chemical formula C₁₅H₂₈O₄, this compound finds applications in various industries, including cosmetics as an emollient and skin conditioning agent.[1] A thorough understanding of its physicochemical properties is paramount for its effective formulation, quality control, and exploration of new applications in research and development. This guide provides a detailed overview of the core physicochemical characteristics of Methyl Brassylate, complete with experimental protocols and a schematic for its synthesis.

Physicochemical Properties

The key physicochemical properties of **Methyl Brassylate** have been compiled from various sources and are summarized in the table below for ease of reference and comparison.



Property	Value	Units	References
Molecular Formula	C15H28O4	[2][3][4]	
Molecular Weight	272.38	g/mol	[2][4][5][6]
CAS Number	1472-87-3	[2]	_
Appearance	Powder	[1][7]	
Melting Point	35 - 37	°C	[3][6][7][8][9]
36	°C	[1][5][10][11]	_
Boiling Point	326 - 328	°C (at 760 mmHg)	[6][8]
327	°C (at 760 mmHg)	[3][7]	_
331.9	°C (at 760 mmHg)	[5][10][11]	
Density	0.962	g/cm³	[1][3][7]
~0.9913	g/cm³	[6]	
Water Solubility	1.340	mg/L (at 25 °C, est.)	[5][10]
Vapor Pressure	2.81E-04	mmHg	[5]
0.000208	mmHg (at 25°C)	[1]	_
LogP (Octanol-Water Partition Coefficient)	4.820	[5]	_
4.6	[2]		_
4.430	(est.)	[10]	_
Refractive Index	~1.4341	[6]	_
1.443	[1][7]		_
Flash Point	>110	°C	[10]
>230	°F	[1][6]	

Synthesis Workflow



Methyl Brassylate is synthesized via the Fischer esterification of brassylic acid with methanol, catalyzed by an acid. The following diagram illustrates the general workflow for this reaction.



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